

SR9186 stability in DMSO at room temperature

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Compound of Interest		
Compound Name:	SR9186	
Cat. No.:	B609158	Get Quote

Technical Support Center: SR9186

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and scientists using **SR9186**. Below you will find information on its stability in DMSO at room temperature, experimental protocols to assess its stability, and details on its biological signaling pathway.

Frequently Asked Questions (FAQs)

Q1: How stable is SR9186 when dissolved in DMSO and stored at room temperature?

There is currently no publicly available data specifically detailing the stability of **SR9186** in DMSO at room temperature. However, general studies on large compound libraries stored in DMSO at ambient conditions indicate that degradation can occur over time. For instance, one study monitoring approximately 7,200 compounds in 20-mM DMSO solutions at room temperature found that the probability of observing the intact compound was 92% after 3 months, 83% after 6 months, and dropped to 52% after one year.[1][2] Therefore, for long-term storage, it is best to store **SR9186** solutions at -20°C or -80°C. For short-term use, solutions may be kept at room temperature, but it is advisable to prepare fresh solutions for sensitive experiments or after prolonged storage.

Q2: What are the primary factors that can cause degradation of compounds like **SR9186** in DMSO at room temperature?

Several factors can contribute to the degradation of compounds dissolved in DMSO at room temperature. One of the most significant is the presence of water, as DMSO is hygroscopic and



readily absorbs moisture from the air.[3][4] This absorbed water can lead to hydrolysis of susceptible compounds. Other factors include exposure to light, which can cause photodegradation, and the presence of oxygen.[5][6][7]

Q3: How many freeze-thaw cycles can a solution of a compound in DMSO typically endure?

Studies on various compounds stored in DMSO have shown that multiple freeze-thaw cycles do not cause significant compound loss.[5][6] One study indicated no significant loss after 11 freeze-thaw cycles when freezing at -15°C and thawing at 25°C.[5][6] To minimize potential risks, it is good practice to aliquot stock solutions into smaller volumes for single use.

Q4: What is the recommended container material for storing **SR9186** in DMSO?

For storing solutions in DMSO, it is recommended to use glass or high-quality plastic containers such as polypropylene or HDPE.[3] Studies have shown no significant difference in compound recovery between glass and polypropylene containers for up to 5 months of storage at room temperature.[5][6] It is important to ensure the container is tightly sealed to prevent moisture absorption and potential contamination.[3][4]

Troubleshooting Guides

Issue: I am observing inconsistent or lower-than-expected activity with my **SR9186** solution stored at room temperature.

This issue may be due to the degradation of **SR9186** in your DMSO stock solution. To troubleshoot this, it is recommended to perform a stability assessment of your compound.

Quantitative Data on General Compound Stability in DMSO at Room Temperature

The following table summarizes the findings of a study on the stability of a large collection of diverse compounds stored in DMSO at room temperature. Please note that these are general findings and the stability of **SR9186** may vary.



Storage Duration	Probability of Observing Intact Compound
3 Months	92%
6 Months	83%
1 Year	52%
(Data sourced from a study on ~7200 compounds in 20-mM DMSO solutions)[1][2]	

Experimental Protocols

Protocol: Assessing the Stability of SR9186 in DMSO at Room Temperature

This protocol outlines a method to determine the stability of your **SR9186** solution using High-Performance Liquid Chromatography (HPLC) coupled with a UV detector or Mass Spectrometer (MS).

Objective: To quantify the percentage of intact **SR9186** remaining in a DMSO solution over time when stored at room temperature.

Materials:

- SR9186 solid compound
- Anhydrous, high-purity DMSO
- HPLC-grade solvents (e.g., acetonitrile, water, formic acid)
- HPLC system with UV or MS detector
- Appropriate HPLC column (e.g., C18)
- Calibrated analytical balance
- Volumetric flasks and pipettes



Autosampler vials

Methodology:

- Preparation of **SR9186** Stock Solution:
 - Accurately weigh a known amount of SR9186 solid.
 - Dissolve it in a precise volume of anhydrous DMSO to create a stock solution of known concentration (e.g., 10 mM).
 - Ensure the solution is thoroughly mixed.
- Initial Analysis (Timepoint 0):
 - Immediately after preparation, dilute a small aliquot of the stock solution to a suitable concentration for HPLC analysis.
 - Analyze the sample by HPLC-UV/MS.
 - Record the peak area of the SR9186 parent compound. This will serve as the baseline (100% integrity).
- Sample Storage:
 - Store the remaining stock solution in a tightly sealed container at room temperature, protected from light.
- Timepoint Analysis:
 - At regular intervals (e.g., 1 week, 2 weeks, 1 month, 3 months), take an aliquot of the stock solution.
 - Prepare and analyze the sample using the same HPLC-UV/MS method as the initial analysis.
 - Record the peak area of the SR9186 parent compound.

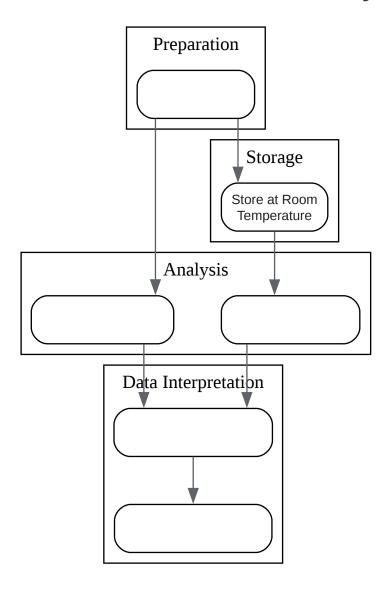


• Data Analysis:

- Calculate the percentage of SR9186 remaining at each timepoint relative to the initial (Timepoint 0) peak area.
- Percentage Remaining = (Peak Area at Timepoint X / Peak Area at Timepoint 0) * 100
- Plot the percentage of remaining SR9186 against time to visualize the degradation kinetics.

Visualizations

Experimental Workflow for SR9186 Stability Assessment

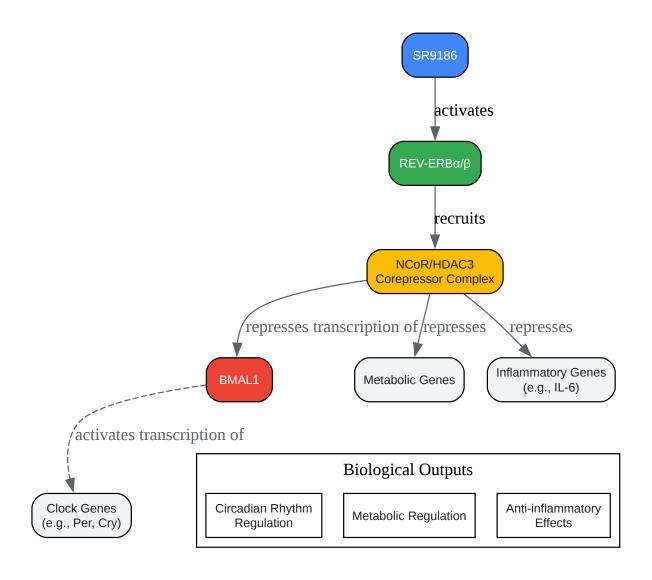




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Caption: Workflow for assessing **SR9186** stability in DMSO.

Simplified Signaling Pathway of SR9186 (REV-ERB Agonist)



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Caption: **SR9186** acts as a REV-ERB agonist to regulate gene expression.



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